



# storage and handling guidelines for 2-Hydroxymethylene ethisterone

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Compound of Interest

Compound Name: 2-Hydroxymethylene ethisterone

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# Application Notes and Protocols: 2-Hydroxymethylene ethisterone

For Researchers, Scientists, and Drug Development Professionals

Introduction

**2-Hydroxymethylene ethisterone** (CAS No. 2787-02-2) is a steroid and a derivative of Danazol.[1][2] It is also known as (17α)-17-Hydroxy-2-(hydroxymethylene)-pregn-4-en-20-yn-3-one or 17-Ethynyl-2-(hydroxymethylene)-testosterone.[3][4] This document provides detailed guidelines for the proper storage and handling of **2-Hydroxymethylene ethisterone** to ensure its stability, purity, and the safety of laboratory personnel. Due to the limited specific safety and handling data for this compound, the following recommendations are also based on the safety profile of its parent compound, ethisterone, and general best practices for handling steroid compounds in a research setting.

#### **Physicochemical Properties**



Property	Value	Source
CAS Number	2787-02-2	[1][3][4]
Molecular Formula	C22H28O3	[3][4]
Molecular Weight	340.46 g/mol	[3][4]
Appearance	White to off-white solid (inferred from ethisterone)	[5]
Purity	>95% (HPLC)	[6]
Solubility	Insoluble in water. Soluble in DMSO and Ethanol (inferred from ethisterone).	[7]

## **Storage and Stability**

Proper storage is critical to maintain the integrity of **2-Hydroxymethylene ethisterone**.

**Storage Conditions** 

Parameter	Recommendation	Justification
Temperature	Store at 2°C - 8°C.[3][8]	To minimize degradation and maintain chemical stability.
Atmosphere	Store in a tightly sealed container in a dry, well-ventilated place.[9]	To protect from moisture and atmospheric contaminants.
Light	Protect from direct sunlight (inferred from general steroid handling).[10]	To prevent light-induced degradation.
Long-term Storage	For long-term storage, consider storage at -20°C, especially for solutions.[7]	Steroid hormones in plasma have been shown to be stable for over 10 years at -25°C.[11]

## **Stability Profile**



While specific stability data for **2-Hydroxymethylene ethisterone** is not readily available, steroids as a class can be susceptible to degradation under certain conditions. Factors that can affect stability include temperature, pH, light, and the presence of oxidizing agents.[12] For solutions, it is recommended to use them within one month when stored at -20°C to prevent loss of potency.[7] Aliquoting stock solutions is advised to avoid multiple freeze-thaw cycles.[7]

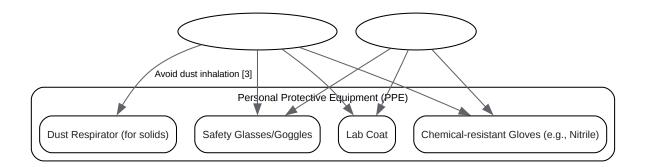
### **Handling Guidelines and Safety Precautions**

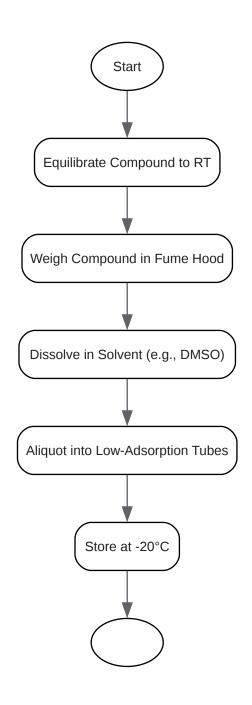
Given that **2-Hydroxymethylene ethisterone** is a steroid derivative, it should be handled with caution. The safety precautions for its parent compound, ethisterone, are relevant and should be followed. Ethisterone is suspected of causing cancer and may damage fertility or the unborn child.[9][13]

#### **Personal Protective Equipment (PPE)**

A comprehensive approach to safety involves the use of appropriate personal protective equipment.







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